

# 2-Chloro-5-fluorobenzenesulfonyl chloride safety and handling

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

**Compound Name:** 2-Chloro-5-fluorobenzenesulfonyl chloride

**Cat. No.:** B1355057

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## An In-Depth Technical Guide to the Safe Handling of **2-Chloro-5-fluorobenzenesulfonyl Chloride**

This document provides a comprehensive technical guide for the safe handling, storage, and disposal of **2-Chloro-5-fluorobenzenesulfonyl chloride** (CAS No. 82875-86-3). It is intended for researchers, chemists, and drug development professionals who utilize this reactive intermediate in laboratory and pilot-scale synthesis. The protocols and recommendations herein are synthesized from authoritative safety data sheets and established chemical hygiene practices to ensure user safety and experimental integrity.

## Introduction: A Profile of a Key Synthetic Building Block

**2-Chloro-5-fluorobenzenesulfonyl chloride** is an aromatic organic compound featuring a sulfonyl chloride functional group, making it a valuable and highly reactive intermediate.<sup>[1]</sup> Its molecular structure, which includes both chlorine and fluorine atoms on the benzene ring, allows it to serve as a critical building block in the synthesis of a wide array of pharmaceuticals and agrochemicals.<sup>[1][2]</sup> Specifically, it is a precursor for novel heterocyclic compounds with potential antitumor activity and is used in the development of sulfonylurea herbicides.<sup>[1]</sup> However, the very reactivity that makes this compound synthetically useful also renders it hazardous. This guide is designed to provide the necessary framework for its safe and effective use.

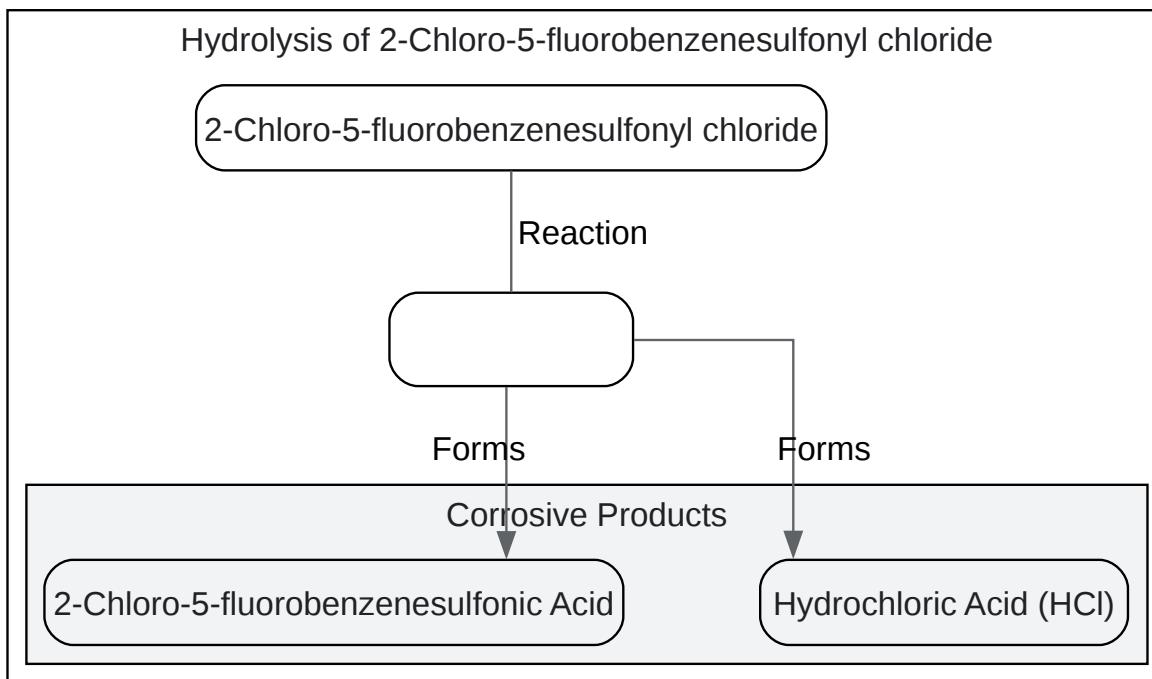
## Section 1: Physicochemical Properties & Reactivity Profile

A thorough understanding of a chemical's properties is fundamental to anticipating its behavior and handling it safely. The reactivity of **2-Chloro-5-fluorobenzenesulfonyl chloride** is dominated by the electrophilic sulfur atom in the sulfonyl chloride group, making it highly susceptible to nucleophilic attack.

Property	Value	Source(s)
CAS Number	82875-86-3	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>6</sub> H <sub>3</sub> Cl <sub>2</sub> FO <sub>2</sub> S	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	229.06 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Solid powder, may be beige	<a href="#">[5]</a>
Melting Point	41-44 °C	<a href="#">[1]</a>
Boiling Point	205 °C at 10 Torr	<a href="#">[6]</a>
IUPAC Name	2-chloro-5-fluorobenzenesulfonyl chloride	<a href="#">[3]</a>

## Core Reactivity: Moisture Sensitivity and Hydrolysis

The most critical reactive characteristic of **2-Chloro-5-fluorobenzenesulfonyl chloride** is its sensitivity to moisture.[\[1\]](#) It readily reacts with water in a hydrolysis reaction to form the corresponding 2-chloro-5-fluorobenzenesulfonic acid and corrosive hydrochloric acid (HCl).[\[1\]](#) This reaction is the primary reason for its classification as a corrosive substance and underscores the necessity of handling it in a dry environment and storing it under anhydrous conditions.



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Caption: Reaction pathway for the hydrolysis of the title compound.

## Incompatibilities

To prevent hazardous reactions, this compound must be kept away from:

- Water/Moisture: As detailed above, leads to the formation of corrosive acids.[1][7]
- Strong Bases: Can cause vigorous or violent reactions.[7][8]
- Strong Oxidizing Agents: May lead to exothermic reactions.[7]
- Alcohols and Amines: Will react readily to form sulfonate esters and sulfonamides, respectively. This is often the intended reaction but must be controlled.[1][7]

## Section 2: Hazard Identification & GHS Classification

This compound is classified as hazardous under the Globally Harmonized System (GHS).[\[8\]](#)  
The primary danger is its corrosive nature.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion / Irritation, Category 1B	GHS05 (Corrosion)	Danger	H314: Causes severe skin burns and eye damage.

Source(s):[\[3\]](#)

In the event of a fire, this compound may decompose to release highly toxic and irritating gases, including carbon oxides, sulfur oxides, hydrogen chloride, and hydrogen fluoride.[\[9\]](#)

## Section 3: Engineering Controls & Personal Protective Equipment (PPE)

A multi-layered approach to safety, combining engineering controls and robust PPE, is mandatory.

### Engineering Controls

- Chemical Fume Hood: All handling of **2-Chloro-5-fluorobenzenesulfonyl chloride**, including weighing and transfers, must be conducted inside a certified chemical fume hood to prevent inhalation of dust or vapors.[\[8\]](#)[\[9\]](#)
- Ventilation: The laboratory must be well-ventilated to disperse any fugitive emissions.[\[9\]](#)
- Emergency Equipment: A safety shower and eyewash station must be located in the immediate vicinity of the workstation and be regularly tested.[\[8\]](#)[\[10\]](#)

### Personal Protective Equipment (PPE)

The selection of PPE is critical to prevent contact with this corrosive material.

- Eye and Face Protection: Tightly fitting safety goggles are required at a minimum. A full-face shield must be worn over safety goggles when handling quantities greater than a few grams

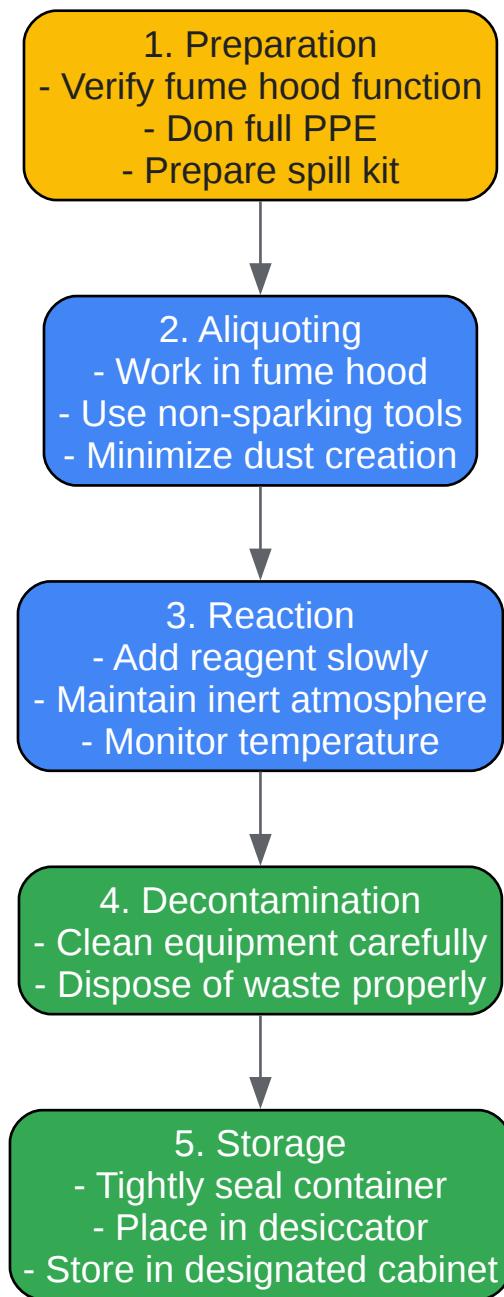
or when there is a heightened risk of splashing.[11]

- Hand Protection: Chemically resistant gloves are mandatory. Nitrile gloves provide insufficient protection for anything beyond incidental contact. For direct handling or risk of immersion, butyl rubber or laminate gloves are recommended. Gloves must be inspected for integrity before each use and removed using the proper technique to avoid skin contamination.[11][12]
- Skin and Body Protection: A flame-resistant lab coat, long pants, and closed-toe shoes are required. For larger-scale operations, a chemically resistant apron or full-body suit may be necessary.[11]
- Respiratory Protection: If there is a risk of dust generation that cannot be controlled by a fume hood, a NIOSH-approved respirator with a P100 (HEPA) filter for particulates is required.

## Section 4: Standard Operating Procedures for Handling & Storage

Adherence to strict protocols is essential for the safe day-to-day use of this chemical.

### Safe Handling Workflow



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Caption: A standard workflow for safely handling the reagent.

## Storage Requirements

Proper storage is critical to maintaining the chemical's integrity and preventing hazardous situations.

- Container: Keep in the original, tightly sealed container.[\[11\]](#)

- Atmosphere: Due to its moisture sensitivity, the compound must be stored in a dry environment. A desiccator cabinet is the minimum requirement.[7] For long-term storage, keeping the container inside a sealed bag with a desiccant or under an inert atmosphere (e.g., nitrogen or argon) is best practice.
- Location: Store in a cool, dry, well-ventilated area designated for corrosive solids.[11] Keep it segregated from incompatible materials, particularly bases, oxidizing agents, and water.[7]
- Access: The storage area should be locked or otherwise accessible only to authorized and trained personnel.[8]

## Section 5: Emergency Response Protocols

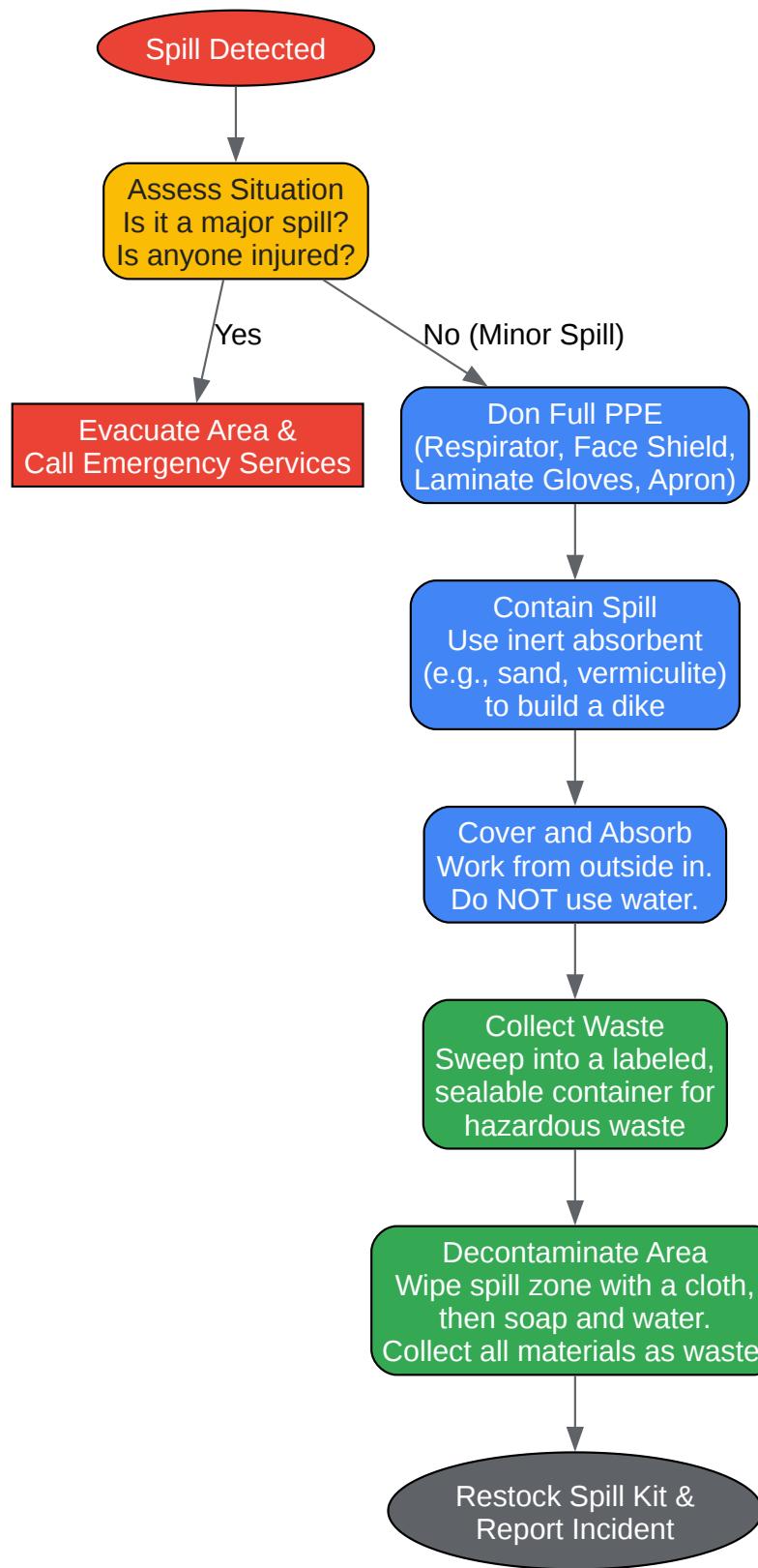
Immediate and correct action is vital in the event of an exposure or spill.

### First-Aid Measures

- General Advice: Move the victim from the danger zone. Show this safety data sheet to the attending physician. First responders must protect themselves from exposure.[9]
- Skin Contact: Immediately remove all contaminated clothing and shoes.[8] Flush the affected skin with copious amounts of water for at least 15 minutes, preferably under a safety shower. [9] Seek immediate medical attention.[9]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open.[8][9] Remove contact lenses if present and easy to do. It is critical to seek immediate attention from an ophthalmologist.
- Inhalation: Move the person to fresh air.[9] If breathing is difficult, provide oxygen. If the person is not breathing, begin artificial respiration (do not use the mouth-to-mouth method). [5][8] Seek immediate medical attention.
- Ingestion: Rinse the mouth thoroughly with water.[8][9] DO NOT induce vomiting, as this creates a significant risk of perforating the esophagus or stomach.[13] Never give anything by mouth to an unconscious person.[8] Seek immediate medical attention.

### Spill Response Protocol

This protocol is for small, incidental laboratory spills (<100g) by trained personnel. For larger spills, or any spill you are not comfortable or equipped to handle, evacuate the area and contact emergency services.

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Caption: Decision and action tree for spill response.

### Step-by-Step Spill Cleanup:

- Alert & Evacuate: Alert personnel in the immediate area. Evacuate all non-essential personnel.[14][15]
- Protect Yourself: Don the appropriate PPE as detailed above, including respiratory protection, a face shield, and heavy-duty gloves.[14]
- Contain: Prevent the spill from spreading by creating a barrier around it with a dry, inert, non-combustible absorbent material like sand, vermiculite, or a commercial acid spill neutralizer. [16][17] Do not use combustible materials like paper towels.[17]
- Absorb: Gently cover the spill with more absorbent material, working from the outside edges inward.[15][16]
- Collect: Once the material is fully absorbed, carefully sweep it up using non-sparking tools and place it into a clearly labeled, sealable container for hazardous waste.[16][17]
- Decontaminate: Wipe the spill area with a damp cloth (use water cautiously), followed by soap and water. All cleaning materials must also be collected and disposed of as hazardous waste.[14][16]
- Dispose & Report: Dispose of the waste container according to your institution's hazardous waste procedures.[8] Report the incident to your supervisor or environmental health and safety office.

## Section 6: Waste Disposal

All materials contaminated with **2-Chloro-5-fluorobenzenesulfonyl chloride**, including empty containers, reaction residues, and spill cleanup debris, must be treated as hazardous waste.

- Containers: Do not rinse empty containers into the drain. They should be sealed and disposed of via the institutional hazardous waste program.
- Waste Stream: Keep waste containing this chemical separate from other waste streams. Never mix it with incompatible waste, especially aqueous or basic solutions.

- Regulations: All disposal must be carried out in strict accordance with all applicable local, state, and federal regulations.<sup>[5]</sup> Do not allow the product to enter drains or waterways.<sup>[12]</sup>

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- To cite this document: BenchChem. [2-Chloro-5-fluorobenzenesulfonyl chloride safety and handling]. BenchChem, [2026]. [Online PDF]. Available at:

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